

Personal protective equipment for handling Methyl 5-chloro-2-methoxybenzoate-d3

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Compound of Interest

Methyl 5-chloro-2methoxybenzoate-d3

Cat. No.:

B15138998

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Essential Safety and Handling Guide for Methyl 5-chloro-2-methoxybenzoate-d3

This guide provides crucial safety and logistical information for the handling and disposal of **Methyl 5-chloro-2-methoxybenzoate-d3** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 5-chloro-2-methoxybenzoate is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation[1]. Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment:



Protection Type	Equipment	Specification and Use
Eye/Face Protection	Chemical safety goggles or face shield	Must be worn at all times to protect against splashes. Standard EN166 (EU) or OSHA 29 CFR 1910.133 (US) compliant eyewear is recommended.
Skin Protection	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin exposure. Nitrile or neoprene gloves are generally recommended for handling chlorinated aromatic compounds[2].
Lab coat/Protective clothing	A standard lab coat or other protective clothing should be worn to prevent skin contact.	
Respiratory Protection	Not required under normal use	No special respiratory protection is needed if work is conducted in a well-ventilated area or a chemical fume hood. A particle filter may be used if ventilation is inadequate.

Operational Plan: Step-by-Step Handling Procedures

- 1. Preparation and Handling:
- Always work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure[3].
- Ensure that an eyewash station and safety shower are readily accessible.



- Avoid contact with skin, eyes, and clothing[3].
- Do not breathe mist, vapors, or spray[4].
- Wash hands thoroughly after handling the substance[3][4].
- 2. Storage:
- Store in a dry, cool, and well-ventilated place[4].
- Keep the container tightly closed to prevent contamination and degradation[4].
- For deuterated compounds, it is best practice to store them under an inert atmosphere, such as nitrogen or argon, to prevent oxidation[5].
- Protect from light by storing in amber vials or in the dark to prevent photodegradation[5].
- Incompatible materials to avoid include strong oxidizing agents.

Emergency and First-Aid Measures

In case of accidental exposure, follow these first-aid measures immediately:



Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation develops or persists[4].
Inhalation	Move the person to fresh air. If symptoms occur, get medical attention immediately[4].
Ingestion	Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Seek medical attention if you feel unwell[3].

Disposal Plan

All chemical waste must be handled and disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: **Methyl 5-chloro-2-methoxybenzoate-d3** and any materials contaminated with it should be treated as hazardous waste. It must be disposed of through an approved waste disposal facility[4][6]. Do not dispose of it down the drain or in regular trash[6].
- Container Disposal: Empty containers may retain product residue. An empty container that held a hazardous waste should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste[6]. Once decontaminated, labels should be defaced before the container is discarded as regular trash[6].

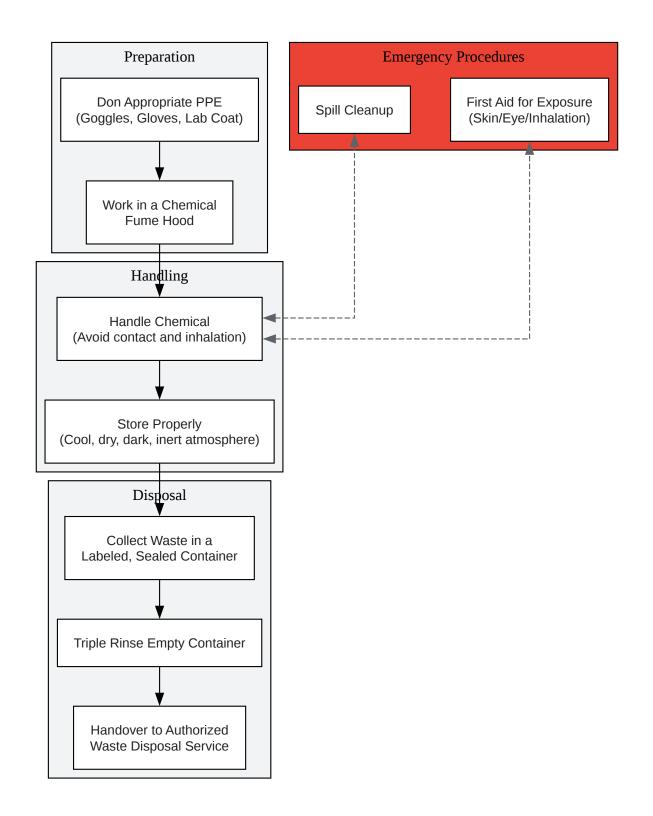
Physicochemical Data



Property	Value
Molecular Formula	C ₉ H ₆ D ₃ ClO ₃
Molecular Weight	~203.64 g/mol
Appearance	Light yellow liquid
Boiling Point	235 - 240 °C / 455 - 464 °F
Density	1.259 g/mL at 25 °C
Refractive Index	n20/D 1.5466

Experimental Workflow





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References

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